

Application Notes and Protocols: Tris(6-isocyanatohexyl)isocyanurate in Flexible Electronics

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Compound of Interest

Compound Name: *Tris(6-isocyanatohexyl)isocyanurate*

Cat. No.: *B1205225*

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Introduction

Tris(6-isocyanatohexyl)isocyanurate is a trifunctional aliphatic isocyanate that serves as a key crosslinking agent in the synthesis of polyurethanes. Its unique isocyanurate ring structure provides excellent thermal stability, while the flexible hexyl chains contribute to the elasticity of the resulting polymer network. These properties make it a promising candidate for the development of flexible, stretchable, and durable materials essential for the burgeoning field of flexible electronics. This document provides an overview of its application, key data, and detailed experimental protocols for the synthesis of polyurethane elastomers for flexible electronic substrates and conductive composites.

Key Applications in Flexible Electronics

Due to its ability to form highly flexible and resilient polyurethane networks, **Tris(6-isocyanatohexyl)isocyanurate** is particularly suitable for:

- **Flexible Substrates:** Creating robust and bendable substrates for mounting and interconnecting electronic components.
- **Dielectric Layers:** Serving as a flexible insulating material in capacitors and transistors.

- **Encapsulation Materials:** Providing protective and flexible coatings for sensitive electronic components.
- **Binders for Conductive Inks:** Forming a flexible matrix for conductive fillers (e.g., silver nanoparticles, carbon nanotubes) to create stretchable conductive tracks.

Data Presentation

While specific data for the application of **Tris(6-isocyanatohexyl)isocyanurate** in flexible electronics is limited in publicly available literature, the following table summarizes key properties of a polyurethane composition containing this isocyanurate, as described in a patent for coating applications.^[1] This data provides an insight into the characteristics of the resulting material.

Property	Value
NCO Content of Isocyanurate Polymer	22.5 to 24.7% by weight
Viscosity of Isocyanurate Polymer	400 to 1600 cps at 25°C
Free Monomeric HMDI Content	Substantially free
Compatibility with Polyols	Excellent with low polarity polyols
Resulting Film Properties	High gloss, smooth surface

Experimental Protocols

The following are representative protocols for the synthesis of polyurethane-based materials for flexible electronics using **Tris(6-isocyanatohexyl)isocyanurate** as a crosslinker.

Protocol 1: Synthesis of a Flexible Polyurethane Elastomer Substrate

This protocol outlines the steps for creating a flexible, non-conductive polyurethane film suitable as a substrate for flexible electronics.

Materials:

- Polycaprolactone (PCL) diol (or other suitable polyol, e.g., Polytetrahydrofuran)
- **Tris(6-isocyanatohexyl)isocyanurate**
- 1,4-Butanediol (BDO) (as a chain extender)
- Dibutyltin dilaurate (DBTDL) (catalyst)
- Anhydrous Toluene (solvent)

Procedure:

- Pre-polymer Synthesis:
 1. In a three-necked round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and condenser, add a calculated amount of PCL diol.
 2. Heat the flask to 80°C under a nitrogen atmosphere to melt and dry the polyol.
 3. Cool the flask to 60°C and add a stoichiometric excess of **Tris(6-isocyanatohexyl)isocyanurate**.
 4. Add a catalytic amount of DBTDL (e.g., 0.1 wt% of the total reactants).
 5. Allow the reaction to proceed at 80°C for 2-3 hours with constant stirring to form the NCO-terminated prepolymer.
- Chain Extension and Curing:
 1. Dissolve the prepolymer in anhydrous toluene to achieve a desired viscosity.
 2. Add a stoichiometric amount of 1,4-butanediol (chain extender) to the prepolymer solution with vigorous stirring.
 3. Cast the resulting mixture onto a flat, non-stick surface (e.g., a Teflon plate) using a doctor blade to control the thickness.

4. Cure the cast film in an oven at 80°C for 12-24 hours to complete the crosslinking reaction.
5. After curing, peel the flexible polyurethane film from the substrate.

Protocol 2: Formulation of a Stretchable Conductive Ink

This protocol describes the formulation of a conductive ink using a polyurethane binder crosslinked with **Tris(6-isocyanatohexyl)isocyanurate**.

Materials:

- Polyurethane prepolymer (synthesized as in Protocol 1, Step 1)
- Silver nanoparticles (or other conductive filler)
- **Tris(6-isocyanatohexyl)isocyanurate**
- Dispersing agent (e.g., BYK-111)
- Solvent (e.g., a mixture of terpineol and ethyl acetate)

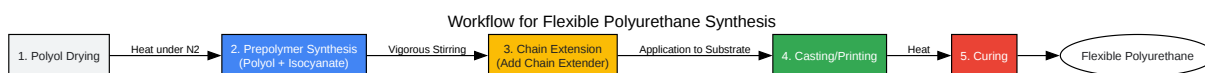
Procedure:

- Binder Preparation:
 1. Dissolve the NCO-terminated polyurethane prepolymer in the solvent mixture.
 2. Add a calculated amount of **Tris(6-isocyanatohexyl)isocyanurate** to act as a crosslinker for the final cured ink.
- Ink Formulation:
 1. In a separate container, disperse the silver nanoparticles in the solvent mixture with the aid of a dispersing agent. Use sonication or high-shear mixing to ensure a uniform dispersion.
 2. Slowly add the polyurethane binder solution to the conductive filler dispersion while stirring continuously.

3. Homogenize the mixture using a three-roll mill or a similar high-shear mixing technique to achieve a printable ink with the desired viscosity.
- Printing and Curing:
 1. Print the formulated ink onto the desired flexible substrate using techniques such as screen printing or inkjet printing.
 2. Cure the printed pattern in an oven at a temperature compatible with the substrate (e.g., 100-120°C) for a specified duration to evaporate the solvent and induce crosslinking of the polyurethane binder.

Visualizations

Polyurethane Synthesis Workflow

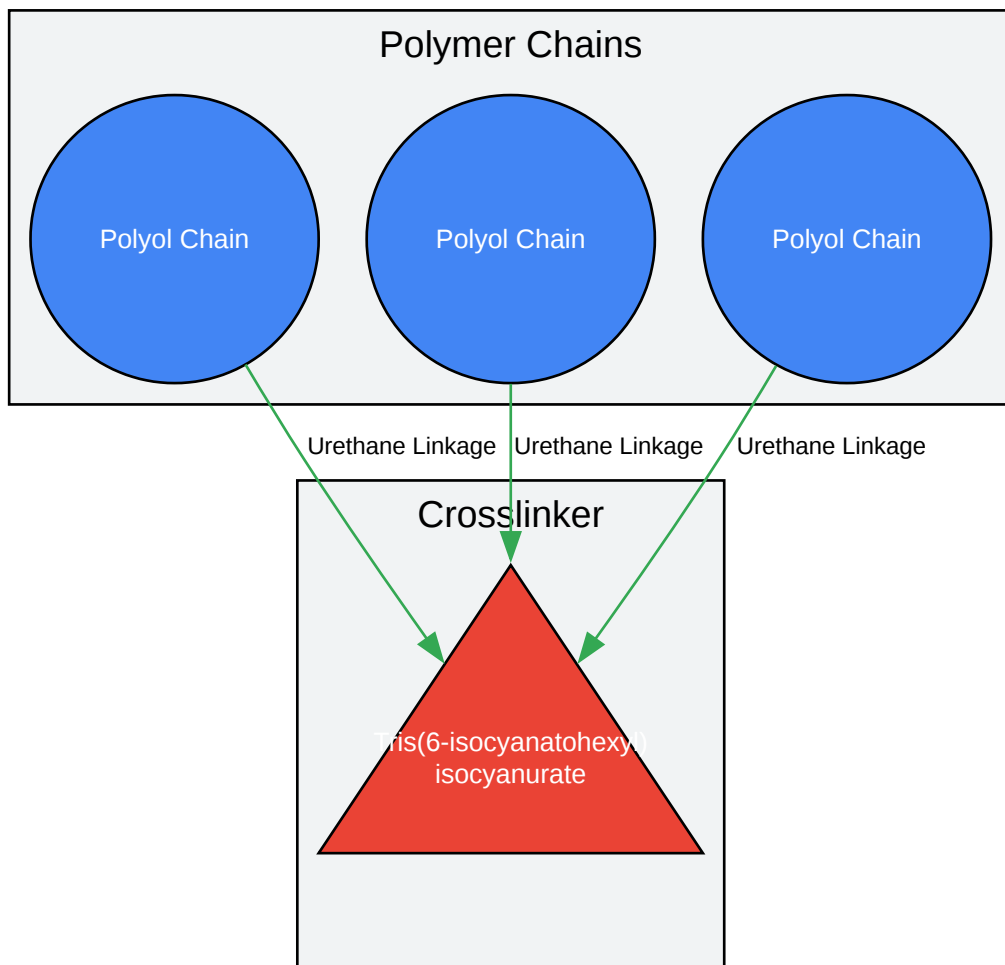


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Caption: General workflow for synthesizing flexible polyurethane elastomers.

Polymer Network Structure

Schematic of Crosslinked Polyurethane Network



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Caption: Simplified representation of the crosslinked polymer network.

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References

- 1. US4801663A - Isocyanurate polyisocyanate and its use as a curing agent for a two-component polyurethane composition - Google Patents [patents.google.com]

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